

(-)-Menthylloxyacetic acid safety and handling procedures

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (-)-Menthylloxyacetic acid

Cat. No.: B1585411

[Get Quote](#)

An In-depth Technical Guide to the Safe Handling of **(-)-Menthylloxyacetic Acid**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling procedures for **(-)-Menthylloxyacetic acid**, tailored for laboratory and drug development environments. Adherence to these guidelines is crucial for minimizing risks and ensuring a safe working environment.

Hazard Identification and Classification

(-)-Menthylloxyacetic acid is classified as an irritant. All personnel handling this substance should be fully aware of its potential hazards.

GHS Classification:

- Pictogram: GHS07 (Exclamation Mark)
- Signal Word: Warning
- Hazard Statements:
 - H315: Causes skin irritation.[\[1\]](#)[\[2\]](#)
 - H319: Causes serious eye irritation.[\[1\]](#)[\[2\]](#)

- H335: May cause respiratory irritation.[\[1\]](#)[\[2\]](#)
- Precautionary Statements:
 - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[\[1\]](#)[\[2\]](#)
 - P264: Wash skin thoroughly after handling.[\[1\]](#)[\[2\]](#)
 - P271: Use only outdoors or in a well-ventilated area.[\[1\]](#)[\[2\]](#)
 - P280: Wear protective gloves/protective clothing/eye protection/face protection.[\[1\]](#)[\[2\]](#)
 - P302 + P352: IF ON SKIN: Wash with plenty of water.[\[1\]](#)[\[2\]](#)
 - P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[\[1\]](#)[\[2\]](#)

Risk and Safety Phrases (Legacy):

- Risk Statements: R36/37/38: Irritating to eyes, respiratory system and skin.[\[2\]](#)[\[3\]](#)
- Safety Statements: S26: In case of contact with eyes, rinse immediately with plenty of water and seek medical advice. S36: Wear suitable protective clothing.[\[2\]](#)[\[3\]](#)

Physical and Chemical Properties

A summary of the key physical and chemical properties of **(-)-Menthylloxyacetic acid** is provided below. This data is essential for safe handling and storage.

Property	Value	Source(s)
CAS Number	40248-63-3	[2][3][4][5]
Molecular Formula	C ₁₂ H ₂₂ O ₃	[3][4][5][6]
Molecular Weight	214.30 g/mol	[3][4][5][6]
Appearance	White to light yellow crystal powder or yellow liquid	[2][3]
Melting Point	52-55 °C (lit.)	[2][3]
Boiling Point	163-164 °C at 10 mmHg (lit.)	[2][3]
Density	1.01 g/mL at 20 °C (lit.)	[2][3]
Flash Point	>113 °C (>235.4 °F) - closed cup	[2]
Storage Temperature	2-8 °C, Sealed in dry, cool condition	[2][3]
Refractive Index	n _{20/D} 1.4672 (lit.)	[2][3]
pKa	3.47 ± 0.10 (Predicted)	[2]

Exposure Controls and Personal Protection

Proper engineering controls and personal protective equipment (PPE) are mandatory to prevent exposure.

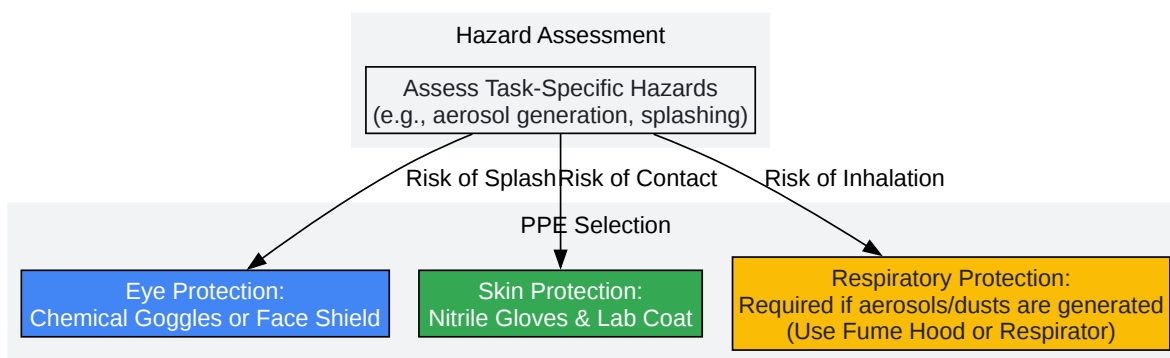
Engineering Controls:

- Work in a well-ventilated area.
- Use a fume hood for all procedures that may generate dust or aerosols.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or a face shield.[7]

- Skin Protection:
 - Wear a lab coat.
 - Use chemical-resistant gloves (e.g., nitrile).[7] Discard gloves immediately if they become contaminated or show signs of degradation.
- Respiratory Protection: If working outside a fume hood or if dust/aerosols are generated, use a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates.



[Click to download full resolution via product page](#)

Personal Protective Equipment (PPE) Selection Workflow.

Handling and Storage

Handling:

- Avoid contact with skin, eyes, and clothing.[8]
- Avoid inhalation of dust or vapors.[8]
- Handle in accordance with good industrial hygiene and safety practices.[8]

- Keep containers tightly closed when not in use.

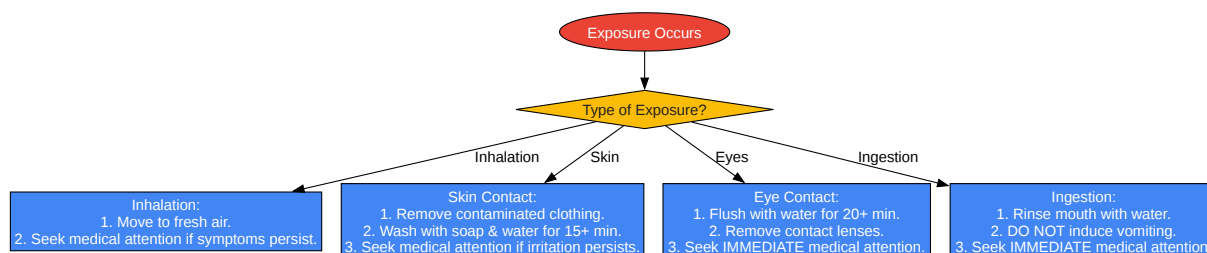
Storage:

- Store in a cool, dry, and well-ventilated place.[\[3\]](#)
- Recommended storage temperature is between 2-8°C.[\[2\]](#)[\[3\]](#)
- Keep containers tightly sealed.
- Store away from incompatible materials such as strong bases and oxidizing agents.

First-Aid Measures

Immediate and appropriate first aid is critical in case of exposure.

- General Advice: Move the victim to fresh air. Show the Safety Data Sheet to the attending medical personnel.
- Inhalation: If inhaled, remove the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.[\[9\]](#)
- Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing.[\[9\]](#)[\[10\]](#) Seek medical attention if irritation develops or persists.
- Eye Contact: Immediately flush eyes with plenty of lukewarm water for at least 20 minutes, occasionally lifting the upper and lower eyelids.[\[9\]](#)[\[11\]](#)[\[12\]](#) Remove contact lenses if present and easy to do. Seek immediate medical attention from an ophthalmologist.[\[11\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.



[Click to download full resolution via product page](#)

First-Aid Decision Tree for Exposure Incidents.

Accidental Release Measures

In the event of a spill, follow these procedures to minimize hazard and environmental contamination.

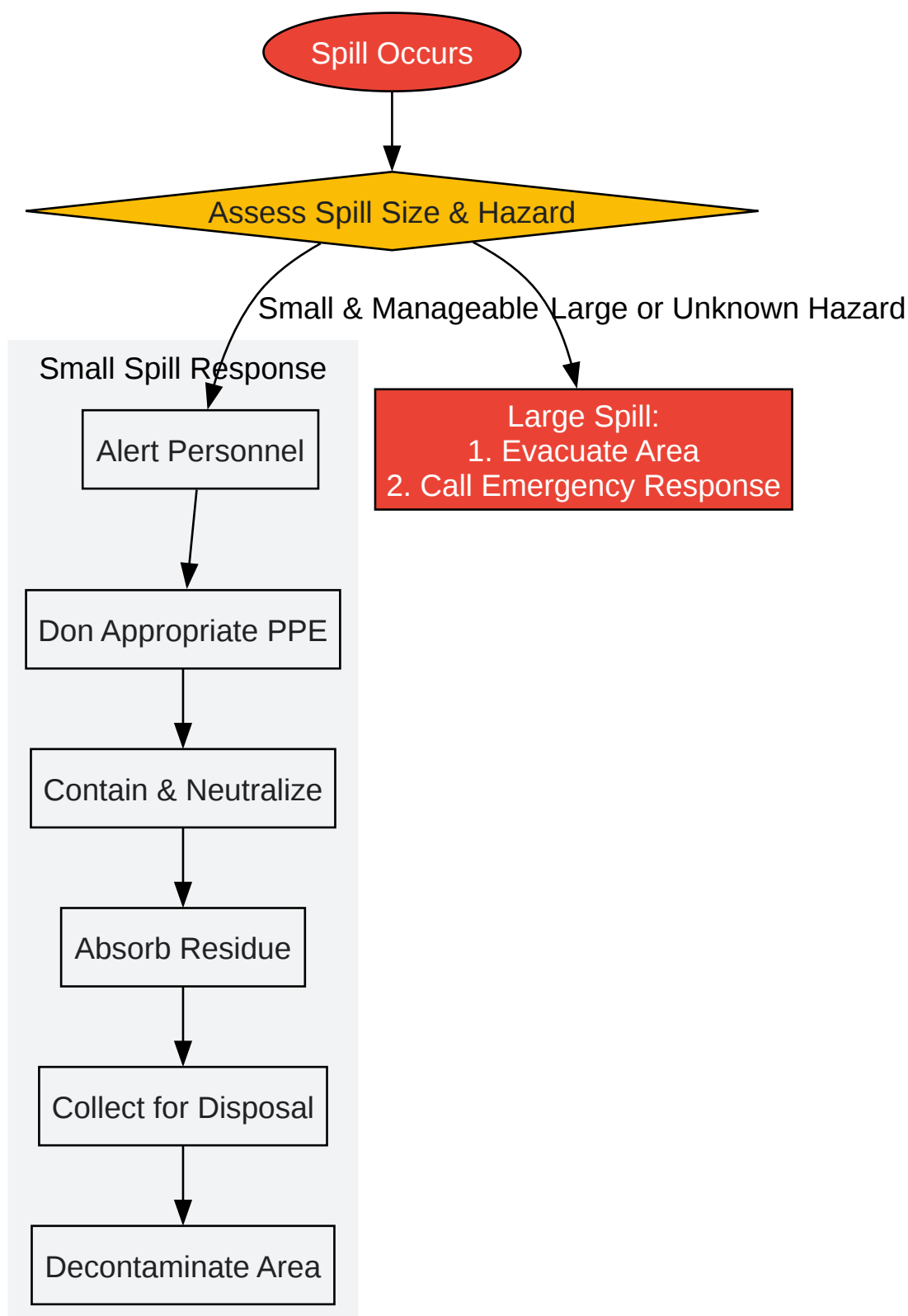
Small Spills (in a lab setting):

- Alert Personnel: Immediately alert others in the vicinity.
- Evacuate: If necessary, evacuate the immediate area.
- Ventilate: Ensure the area is well-ventilated. Use a fume hood if the spill is contained within it.
- Wear PPE: Don appropriate PPE, including respiratory protection, gloves, and eye protection.
- Contain: Create a dike around the spill using an inert absorbent material (e.g., vermiculite, sand, or commercial acid spill neutralizer).^{[13][14]}

- Neutralize: Cautiously neutralize the acid with a suitable agent like sodium bicarbonate or soda ash, starting from the outside of the spill and working inwards.[\[15\]](#)[\[16\]](#)
- Absorb: Once neutralized, absorb the residue.
- Collect: Carefully collect the absorbed material into a labeled, sealable container for hazardous waste.
- Decontaminate: Clean the spill area with soap and water.
- Dispose: Dispose of the waste through your institution's hazardous waste program.

Large Spills:

- Evacuate the area immediately.
- Call your institution's emergency response team and/or local fire department.[\[7\]](#)[\[13\]](#)
- Provide them with the name of the chemical, the quantity spilled, and the location.



[Click to download full resolution via product page](#)

Workflow for Handling Accidental Spills.

Fire-Fighting Measures

- Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), water spray, or alcohol-resistant foam.[\[17\]](#)
- Specific Hazards: The substance is combustible.[\[18\]](#) Thermal decomposition may produce carbon oxides.
- Fire-Fighting Procedures: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective clothing to prevent contact with skin and eyes.

Toxicological Information

While specific quantitative toxicity data such as LD50 or LC50 for **(-)-Menthylloxyacetic acid** are not readily available in public literature, its classification as an irritant necessitates careful handling. The primary toxicological concerns are:

- Skin Irritation: Causes skin irritation upon direct contact.[\[1\]](#)[\[2\]](#)
- Eye Irritation: Causes serious eye irritation and may lead to damage if not treated promptly.
[\[1\]](#)[\[2\]](#)
- Respiratory Irritation: Inhalation of dust or aerosols may irritate the respiratory tract.[\[1\]](#)[\[2\]](#)

Experimental Protocols for Hazard Assessment

For drug development and regulatory purposes, the irritancy potential of **(-)-Menthylloxyacetic acid** or formulations containing it may need to be formally assessed. The following OECD guidelines describe the standard methodologies.

OECD Test Guideline 404: Acute Dermal Irritation/Corrosion

- Objective: To assess the potential of a substance to cause skin irritation or corrosion.[\[1\]](#)
- Methodology Summary:
 - A single dose (0.5 mL of liquid or 0.5 g of solid) is applied to a small area of skin (approx. 6 cm²) on a single animal (typically an albino rabbit).[\[19\]](#)

- The substance is held in contact with the skin for a specified period, usually 4 hours.[19]
- After exposure, the substance is removed.
- The skin is observed and graded for erythema (redness) and edema (swelling) at specific intervals (e.g., 1, 24, 48, and 72 hours) and daily thereafter for up to 14 days.[19]
- The severity and reversibility of the observed effects determine the classification.[8][19]
- Note: In vitro methods should be considered before proceeding to in vivo testing to reduce animal use.[8]

OECD Test Guideline 405: Acute Eye Irritation/Corrosion

- Objective: To determine the potential of a substance to produce irritation or corrosion in the eye.[20]
- Methodology Summary:
 - A single dose of the test substance is applied into the conjunctival sac of one eye of an experimental animal (typically an albino rabbit). The other eye serves as a control.[20][21]
 - The eyes are examined at 1, 24, 48, and 72 hours after application.[22]
 - Ocular lesions (corneal opacity, iritis, conjunctival redness, and chemosis) are scored.[20]
 - The test is often initiated with a single animal. If severe effects are observed, no further testing is needed.[21][23]
 - The duration of observation is typically up to 21 days to assess the reversibility of effects. [20][22]
- Note: A weight-of-evidence approach, including results from validated in vitro or ex vivo tests, should be used to avoid unnecessary animal testing.[18][21][23]

OECD Test Guideline 403: Acute Inhalation Toxicity

- Objective: To assess the health hazards likely to arise from short-term exposure to a substance via inhalation.[24][25]
- Methodology Summary:
 - Animals (typically rats) are exposed to the test substance (as a gas, vapor, or aerosol) for a defined period (usually 4 hours).[25][26]
 - Several groups of animals are exposed to different concentrations.
 - The animals are observed for mortality, clinical signs of toxicity, and changes in body weight for at least 14 days.[24][25][27]
 - A full necropsy is performed on all animals at the end of the observation period.
 - The data is used to determine the median lethal concentration (LC50).[26]

Disposal Considerations

Dispose of **(-)-Menthylloxyacetic acid** and any contaminated materials as hazardous waste. Follow all federal, state, and local regulations for chemical waste disposal. Do not dispose of down the drain or in regular trash.

Disclaimer: This document is intended as a guide for trained professionals and does not replace a formal risk assessment. Always refer to the specific Safety Data Sheet (SDS) for the most current and detailed information.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. nucro-technics.com [nucro-technics.com]
- 2. (-)-MENTHOXYACETIC ACID | 40248-63-3 [m.chemicalbook.com]

- 3. (-)-menthyloxyacetic Acid price, buy Formaldehyde, Formaldehyde supplier-Career Henan Chemical Co [lookchem.com]
- 4. 40248-63-3[(-)-Menthyloxyacetic acid]- Acmec Biochemical [acmec.com.cn]
- 5. (-)-Menthyloxyacetic Acid – Biotuva Life Sciences [biotuva.com]
- 6. file.medchemexpress.com [file.medchemexpress.com]
- 7. offices.austincc.edu [offices.austincc.edu]
- 8. catalog.labcorp.com [catalog.labcorp.com]
- 9. First Aid Procedures for Chemical Hazards | NIOSH | CDC [cdc.gov]
- 10. en.hesperian.org [en.hesperian.org]
- 11. Chemical splash in the eye: First aid - Mayo Clinic [mayoclinic.org]
- 12. CCOHS: First Aid for Chemical Exposures [ccohs.ca]
- 13. cws.auburn.edu [cws.auburn.edu]
- 14. Chemical Spills | Emergency Management [emergency.fsu.edu]
- 15. trdsf.com [trdsf.com]
- 16. acs.org [acs.org]
- 17. OECD N°404 : Laboratory skin irritant/corrosive test - Analytice [analytice.com]
- 18. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 19. oecd.org [oecd.org]
- 20. nucro-technics.com [nucro-technics.com]
- 21. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 22. In vivo Eye Irritation / Serious Eye Damage Test (OECD 405: 2023). - IVAMI [ivami.com]
- 23. flashpointsrl.com [flashpointsrl.com]
- 24. oecd.org [oecd.org]
- 25. OECD No. 403: Acute Inhalation Test - Analytice [analytice.com]
- 26. Acute Inhalation Toxicity OECD 403 - Toxicology IND Services [toxicology-ind.com]
- 27. oecd.org [oecd.org]
- To cite this document: BenchChem. [(-)-Menthyloxyacetic acid safety and handling procedures]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1585411#menthyloxyacetic-acid-safety-and-handling-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com